Application Note: L-Histidinamide Functionalization Strategies for pH-Responsive Drug Delivery

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Compound of Interest	
Compound Name:	*L-Histidinamide*
CAS No.:	*7621-14-9*
Cat. No.:	*B1615857*

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Introduction & Scientific Rationale

The intracellular delivery of macromolecular therapeutics (siRNA, mRNA, pDNA, and proteins) is frequently bottlenecked by endosomal entrapment. Following endocytosis, therapeutic payloads are often degraded in lysosomes before reaching their cytosolic targets.

L-Histidinamide (and the broader class of histidylated ligands) serves as a critical functional moiety to overcome this barrier. The imidazole ring on the histidine side chain exhibits a pKa of approximately 6.0–6.5. This specific pKa allows the molecule to exist as a neutral species at physiological pH (7.4) but become protonated in the acidic environment of the early endosome (pH ~5.0–6.0).

The "Proton Sponge" Mechanism

This pH-dependent ionization triggers the Proton Sponge Effect:

- Buffering: The imidazole groups absorb protons (

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) pumped into the endosome by V-ATPase.

- Ion Influx: To maintain charge neutrality, chloride ions (

) and water passively diffuse into the endosome.

- Rupture: The resulting increase in osmotic pressure causes endosomal swelling and membrane rupture, releasing the therapeutic payload into the cytosol.

This guide details the chemical functionalization of carboxylated carriers with **L-Histidinamide**, followed by the critical validation steps: buffering capacity titration and hemolysis assays.

Chemical Design & Synthesis Protocol

Protocol A: EDC/NHS-Mediated Conjugation of L-Histidinamide

Objective: Covalent attachment of **L-Histidinamide** dihydrochloride to a carboxyl-terminated polymer (e.g., Hyaluronic Acid, Carboxyl-PLGA, or Lipid-COOH). Mechanism: Carbodiimide crosslinking forms a stable amide bond between the carrier's carboxyl group and the

-amine of **L-Histidinamide**.

Materials Required

- Carrier: Carboxylated polymer (e.g., Hyaluronic Acid, MW ~10-50 kDa) or Lipid (e.g., DSPE-PEG-COOH).
- Ligand: **L-Histidinamide** dihydrochloride (CAS: 4456-28-0).
- Activators:
  - EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride).
  - NHS (N-Hydroxysuccinimide) or Sulfo-NHS (for water solubility).
- Solvent: MES Buffer (0.1 M, pH 5.5–6.0) or Anhydrous DMSO (for hydrophobic carriers).
- Purification: Dialysis tubing (MWCO 3.5 kDa) or PD-10 Desalting Columns.

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Step-by-Step Methodology

- Activation (The Critical Window):
  - Dissolve the carboxylated carrier in MES buffer (pH 6.0) to a concentration of 5–10 mg/mL.
  - Add EDC (10 molar equivalents relative to -COOH groups) and NHS (10 molar equivalents).
  - Expert Insight: Incubate for 15–30 minutes at room temperature. Do not exceed 30 minutes; the active ester intermediate is unstable and will hydrolyze.
- Conjugation:
  - Dissolve **L-Histidinamide** dihydrochloride in a small volume of buffer.
  - pH Adjustment (Crucial): Adjust the **L-Histidinamide** solution pH to 7.0–7.4 immediately before addition. This ensures the

    -amine is deprotonated (nucleophilic) while minimizing imidazole side-reactions.
  - Add the ligand solution to the activated carrier mixture.
  - React for 12–24 hours at Room Temperature (RT) under mild agitation.
- Purification (Self-Validating Step):
  - Dialyze the reaction mixture against dilute HCl (pH 3–4) for 24 hours (to remove unbound histidine and quench unreacted EDC), followed by distilled water for 24 hours.
  - Why Acidic Dialysis? It keeps the imidazole protonated and positively charged, preventing aggregation during purification and ensuring efficient removal of free small molecules.
  - Lyophilize the product to obtain a white powder.

Visualization: Synthesis Workflow

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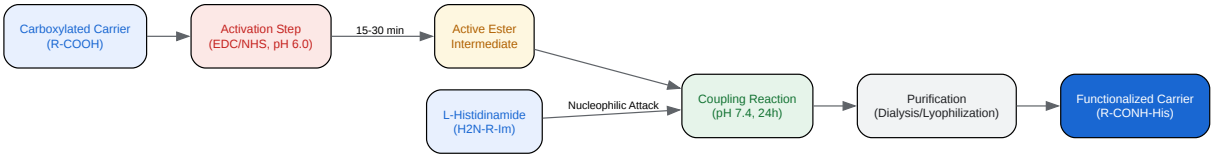

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Figure 1: Step-by-step reaction pathway for EDC/NHS-mediated **L-Histidinamide** functionalization.

Characterization: The Acid-Base Titration

Objective: Determine the buffering capacity and pKa of the conjugate. This is the primary "Go/No-Go" quality control step.

Protocol:

- Dissolve 5–10 mg of the functionalized polymer in 30 mL of 150 mM NaCl (degassed).
- Adjust pH to 10.0 using 0.1 M NaOH.
- Titrate with 0.1 M HCl in small increments (e.g., 10-20

  L).
- Record pH after each addition until pH reaches 3.0.

Data Analysis: Calculate the buffering capacity (

) using the derivative of the titration curve:

Success Criteria: A distinct buffering plateau (or peak in the derivative plot) must be observed between pH 5.5 and 6.5. If this is absent, the conjugation failed.

Functional Validation: Hemolysis Assay

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Objective: Evaluate the endosomolytic potential (membrane disruption) of the carrier at endosomal pH.[1][2][3] This assay uses Red Blood Cells (RBCs) as a surrogate for endosomal membranes.[1][2]

Experimental Design Table

Parameter	Condition A (Physiological)	Condition B (Endosomal)	Condition C (Positive Control)	Condition D (Negative Control)
pH Buffer	PBS, pH 7.4	PBS/Citrate, pH 5.5	Water / Triton X-100	PBS, pH 7.4
Target	Membrane Stability	Membrane Disruption	100% Lysis	0% Lysis
Expected Result	< 5% Hemolysis	> 50% Hemolysis	100% Hemolysis	< 1% Hemolysis

Step-by-Step Protocol

- RBC Isolation: Collect fresh blood (human or rat) in EDTA tubes. Centrifuge (1500 rpm, 10 min) to pellet RBCs. Wash 3x with cold PBS until supernatant is clear.
- Incubation:
  - Prepare polymer solutions at varying concentrations (e.g., 10, 50, 100, 200 g/mL) in pH 7.4 and pH 5.5 buffers.
  - Mix polymer solution (100 L) with RBC suspension (100 L, ~2% hematocrit).
  - Incubate at 37°C for 1 hour.
- Measurement:
  - Centrifuge (1500 rpm, 5 min) to pellet intact cells.

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- Transfer supernatant to a 96-well plate.
- Measure absorbance of released hemoglobin at 540 nm.

- Calculation:

  [4]

Visualization: Mechanism of Action

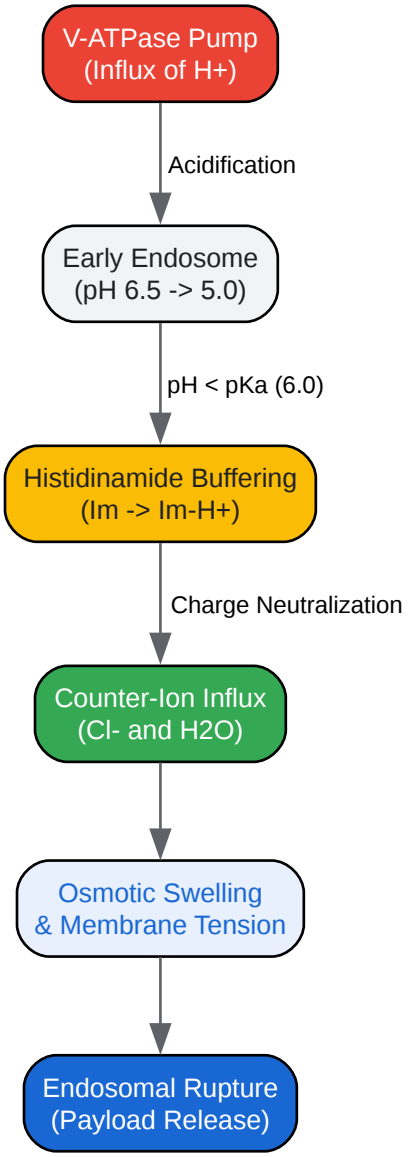

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Figure 2: The Proton Sponge Effect mechanism triggered by Histidinamide protonation.

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